safety data sheet (SDS) for 2-(4-Bromophenyl)-3-hydroxyacrylonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-3-hydroxyacrylonitrile*
CAS No.:	*27956-41-8*
Cat. No.:	*B3422995*

Get Quote

Technical Whitepaper: Operational Safety & Handling Architecture for **2-(4-Bromophenyl)-3-hydroxyacrylonitrile**

Part 1: Executive Summary & Compound Profile[1]

This guide transcends the standard Safety Data Sheet (SDS) by providing a mechanistic risk assessment for **2-(4-Bromophenyl)-3-hydroxyacrylonitrile**. Due to the sparsity of specific toxicological data for this compound (CAS 27956-41-8), this protocol adopts a Structure-Activity Relationship (SAR) approach, categorizing the substance as a high-potency intermediate requiring containment level 3 (OEB 3/4) protocols until definitive data proves otherwise.

Chemical Identity

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	2-(4-Bromophenyl)-3-hydroxyacrylonitrile
CAS Number	27956-41-8
Synonyms	-(4-Bromophenyl)- -hydroxyacrylonitrile; 2-(4-Bromophenyl)-3-hydroxyprop-2-enenitrile
Molecular Formula	C H BrNO
Molecular Weight	224.06 g/mol
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Poor water solubility.[1]

Structural Reactivity Analysis

The molecule features three distinct functional motifs that dictate its safety profile:

- Nitrile Group (-CN): A latent source of cyanide toxicity if metabolized via oxidative oxidative dealkylation (though sterically hindered).
- Enol Moiety (-C(OH)=C-): Tautomerizes with the

  -keto form. The enolic proton is acidic (pKa est. 5–7), making it reactive toward strong bases and capable of forming salts.
- Michael Acceptor System: The electron-deficient alkene (

  -cyano-

  -hydroxy) is a potential electrophile, posing a risk of covalent binding to biological nucleophiles (e.g., cysteine residues in proteins), leading to skin sensitization.

© 2026 BenchChem. All rights reserved.

Part 2: Hazard Assessment & Mechanistic Toxicology

Expertise Note: Standard SDSs often list "No Data Available" for research intermediates. We must therefore bridge these gaps using mechanistic toxicology.

Acute Toxicity Risks (Inferred)

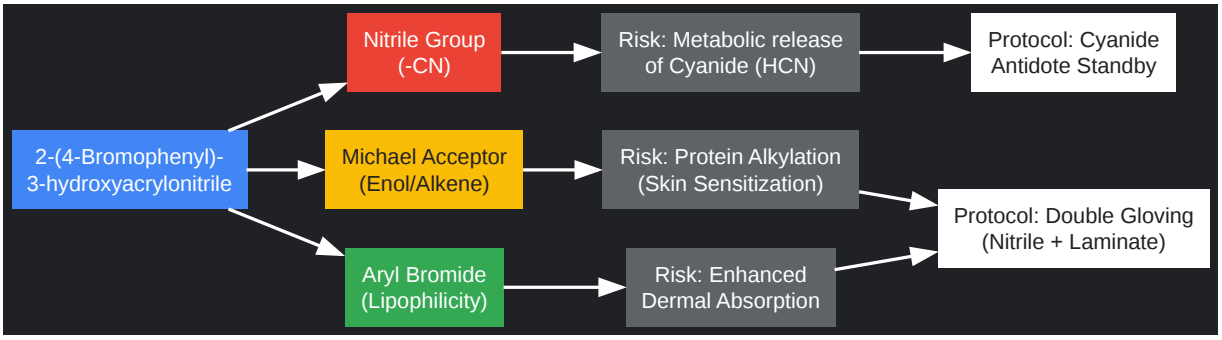
- Oral/Dermal: Treat as Acute Tox. Category 3 (Toxic if swallowed/in contact with skin). The lipophilic bromine atom facilitates membrane crossing, while the nitrile group poses a metabolic risk.
- Inhalation: Dust inhalation is a critical vector. The compound's potential to inhibit respiratory enzymes (if CN is released) mandates strict dust control.

Specific Target Organ Toxicity

- Hepatic: Halogenated aromatic nitriles can be hepatotoxic due to glutathione depletion during metabolism.
- Dermal Sensitization: High probability. The electrophilic nature of the acrylonitrile core suggests it can act as a hapten, triggering allergic contact dermatitis.

Visualizing the Hazard Logic

The following diagram illustrates the decision logic for hazard classification based on structural motifs.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Mechanistic hazard assessment linking chemical structure to safety protocols.

Part 3: Operational Handling Protocols

Trustworthiness: These protocols are designed to be self-validating. If a step fails (e.g., airflow alarm), the workflow halts immediately.

Engineering Controls (The Primary Barrier)

- Containment: Handle exclusively in a Class II Biosafety Cabinet or a Chemical Fume Hood with a certified face velocity of >100 fpm (0.5 m/s).
- Validation: Verify airflow using a vane anemometer or the hood's digital monitor before every session.
- HEPA Filtration: If handling dry powder >1 gram, use a HEPA-filtered enclosure to prevent duct contamination.

Personal Protective Equipment (PPE) Matrix

Standard nitrile exam gloves are insufficient for prolonged contact with solutions of this compound in organic solvents.

PPE Component	Specification	Rationale (Causality)
Gloves (Dry Solid)	Double Nitrile (min 5 mil)	Sufficient for incidental dust contact.
Gloves (Solution)	Silver Shield® (Laminate) or Viton®	Nitriles in DCM/Acetone permeate standard rubber in <2 mins.
Respiratory	N95 (minimum) or P100	Protection against particulate inhalation.
Eye Protection	Chemical Goggles	Safety glasses do not seal against airborne dusts.

© 2026 BenchChem. All rights reserved.

Experimental Workflow: Synthesis & Purification

- Solubilization: Add solvent (e.g., DMSO) slowly to the solid. Avoid vortexing open tubes; use sealed sonication to prevent aerosolization.
- Reaction Monitoring: Use TLC or LC-MS. Do not smell the reaction. If an almond-like odor is detected, evacuate immediately (potential HCN release).
- Quenching: Treat waste streams with bleach (sodium hypochlorite) only if confirmed compatible. Warning: Acidification of nitrile waste can release HCN. Maintain pH > 10 for waste streams.

Part 4: Emergency Response System

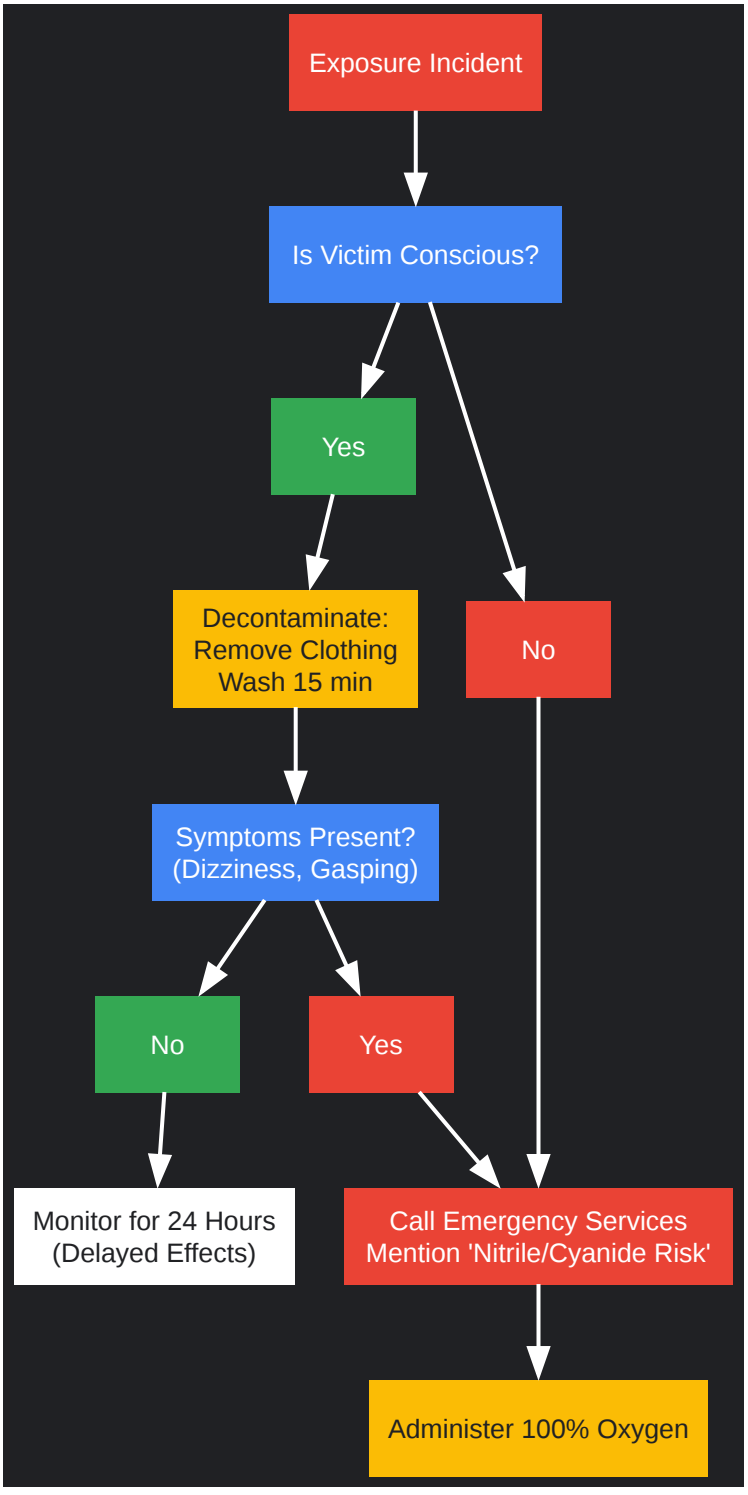
This section outlines the "Crash Protocol" for accidental exposure.

First Aid Logic

- Inhalation: Remove to fresh air. If breathing is labored, administer oxygen. Do not perform mouth-to-mouth (risk of secondary contamination).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (enhances absorption).
- Cyanide Poisoning Signs: Headache, dizziness, rapid breathing, almond odor, cherry-red skin (late stage).

Emergency Decision Tree

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision logic for emergency response to nitrile/bromide intermediate exposure.

Part 5: Storage, Stability & Disposal

© 2026 BenchChem. All rights reserved.

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated). While the solid may be stable at RT, refrigeration retards degradation of the enol form.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). The electron-rich enol is susceptible to oxidative degradation.
- Incompatibility: Keep away from strong oxidizers and strong acids (hydrolysis of nitrile to amide/acid).

Waste Disposal

- Classification: Hazardous Chemical Waste (Halogenated).
- Protocol:
  - Dissolve solid waste in a combustible solvent (Acetone/Ethanol).
  - Label clearly: "Contains Halogenated Organics" and "Nitrile - Toxic".
  - Do not mix with acidic waste streams (Risk of HCN generation).
  - Incineration is the preferred disposal method (requires scrubber for HBr/NOx).

References

- Santa Cruz Biotechnology (SCBT).**2-(4-Bromophenyl)-3-hydroxyacrylonitrile** - Product Data Sheet. Retrieved from
- PubChem.Compound Summary: **2-(4-Bromophenyl)-3-hydroxyacrylonitrile** (CAS 27956-41-8). National Library of Medicine. Retrieved from
- Guidechem.Safety Data Sheet for **2-(4-Bromophenyl)-3-hydroxyacrylonitrile**. Retrieved from
- Sigma-Aldrich (Merck).General Safety Guidelines for Handling Organic Nitriles. (Inferred best practices from similar nitrile SDSs). Retrieved from

© 2026 BenchChem. All rights reserved.

- Occupational Safety and Health Administration (OSHA).Cyanide Exposure and First Aid. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-(4-Bromophenyl)-3-hydroxyacrylonitrile | CAS 27956-41-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- To cite this document: BenchChem. [safety data sheet (SDS) for 2-(4-Bromophenyl)-3-hydroxyacrylonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422995/docs#safety-data-sheet-sds-for-2-4-bromophenyl-3-hydroxyacrylonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.